

1,2,5-Trideuterio-4-(trideuteriomethyl)imidazole

CAS number and supplier

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,5-Trideuterio-4-(trideuteriomethyl)imidazole

Cat. No.: B572167

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Technical Guide: 1,2,5-Trideuterio-4-(trideuteriomethyl)imidazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **1,2,5-Trideuterio-4-(trideuteriomethyl)imidazole**, a deuterated analog of 4-methylimidazole. Due to the likely requirement for custom synthesis, this document outlines a plausible synthetic approach based on established methodologies for imidazole deuteration. It also delves into the significant biological context of 4-methylimidazole, providing a rationale for the use of its deuterated counterpart in research and development.

Core Compound Information

Compound Name: **1,2,5-Trideuterio-4-(trideuteriomethyl)imidazole**

Structure: 

Note: A precise CAS number for this specific isotopologue is not readily available in public databases, suggesting it is not a stock commercial product.

A closely related compound, 4-Methylimidazole-d6, which is deuterated on the methyl group and the nitrogen-bound hydrogen, has the CAS number 1219804-79-1.

Supplier Information

Given the absence of a readily available commercial source for **1,2,5-Trideuterio-4-(trideuteriomethyl)imidazole**, custom synthesis is the most probable route for acquisition. Several companies specialize in the custom synthesis of isotopically labeled compounds. Researchers should contact vendors who offer expertise in deuteration chemistry.

For the related compound, 4-Methylimidazole-d6 (CAS: 1219804-79-1), the following suppliers have been identified^[1]:

Supplier	Contact Information
Clearsynth Labs Limited	--INVALID-LINK--
Combiphos (Shanghai) Biological Technology Co., Ltd.	--INVALID-LINK--
ChengDu SinoStandards Bio-Tech Co.,Ltd.	--INVALID-LINK--
Yancheng Tongming Biotechnology Co., Ltd.	--INVALID-LINK--
LGC Science (Shanghai) Ltd.	--INVALID-LINK--

Experimental Protocols: Proposed Synthesis

The synthesis of **1,2,5-Trideuterio-4-(trideuteriomethyl)imidazole** can be envisioned as a multi-step process involving the synthesis of the deuterated methylimidazole core followed by deuteration of the imidazole ring. The following protocol is a proposed synthetic route based on established chemical principles for imidazole synthesis and deuteration.

Part 1: Synthesis of 4-(Trideuteriomethyl)imidazole

This can be achieved using a variation of the Debus-Radziszewski imidazole synthesis^[2].

- Reactants:
 - Methylglyoxal
 - Deuterated formaldehyde (DCDO)

- Ammonia in D₂O (ND₃ in D₂O)
- Procedure:
 - React methylglyoxal with deuterated formaldehyde and a solution of ammonia in D₂O.
 - The reaction mixture is heated under reflux.
 - The product, 4-(trideuteriomethyl)imidazole, is then purified using standard techniques such as distillation or chromatography.

Part 2: Deuteration of the Imidazole Ring

Recent literature describes methods for the deuteration of N-unsubstituted imidazoles through acid/base-controlled hydrogen-deuterium exchange[3][4].

- Reactants:
 - 4-(Trideuteriomethyl)imidazole (from Part 1)
 - Deuterium oxide (D₂O)
 - Deuterated acid (e.g., DCl) or base (e.g., NaOD) as a catalyst.
- Procedure (Acid-Catalyzed):
 - Dissolve 4-(trideuteriomethyl)imidazole in D₂O.
 - Add a catalytic amount of a strong deuterated acid, such as DCl.
 - Heat the mixture in a sealed tube at an elevated temperature (e.g., 130°C) to facilitate the H/D exchange at positions 2 and 5 of the imidazole ring.
 - The reaction progress can be monitored by ¹H NMR spectroscopy by observing the disappearance of the signals corresponding to the ring protons.
 - Upon completion, the product is isolated by neutralization and extraction.

Data Presentation

Physicochemical Properties of 4-Methylimidazole (Non-deuterated)

Property	Value	Reference
CAS Number	822-36-6	[5]
Molecular Formula	C ₄ H ₆ N ₂	[6]
Molecular Weight	82.11 g/mol	[5]
Boiling Point	263 °C	[5]
Melting Point	56 °C	[5]
Solubility	Soluble in water and alcohol	[5]

Biological Significance and Applications of Deuterated 4-Methylimidazole

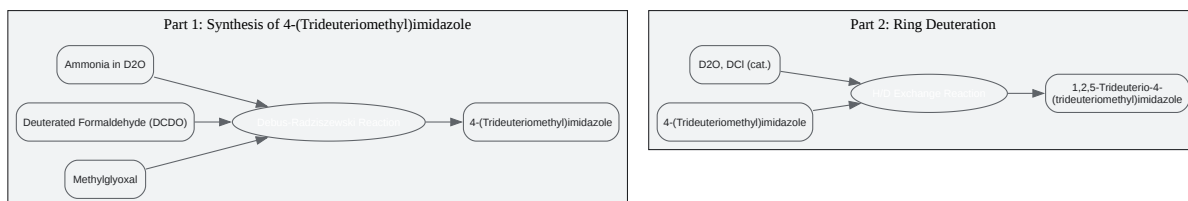
4-Methylimidazole (4-Mel) is a compound of significant interest in toxicology and food science. It is formed during the Maillard reaction, a chemical reaction between amino acids and reducing sugars that gives browned food its distinctive flavor[7][8]. 4-Mel is found in many foods and beverages, including some caramel colorings, coffees, and grilled meats[8][9].

The National Toxicology Program (NTP) conducted studies on 4-Mel and found evidence of its carcinogenicity in mice[9][10][11]. The International Agency for Research on Cancer (IARC) has classified 4-Mel as "possibly carcinogenic to humans" (Group 2B)[12]. These findings have led to increased scrutiny of 4-Mel levels in the food supply.

The use of **1,2,5-Trideuterio-4-(trideuteriomethyl)imidazole** is primarily as an internal standard in analytical methods, such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS), for the accurate quantification of 4-Mel in complex matrices like food and biological samples[8]. The stable isotope label allows for precise measurement by correcting for matrix effects and variations in sample preparation and instrument response.

Mandatory Visualization

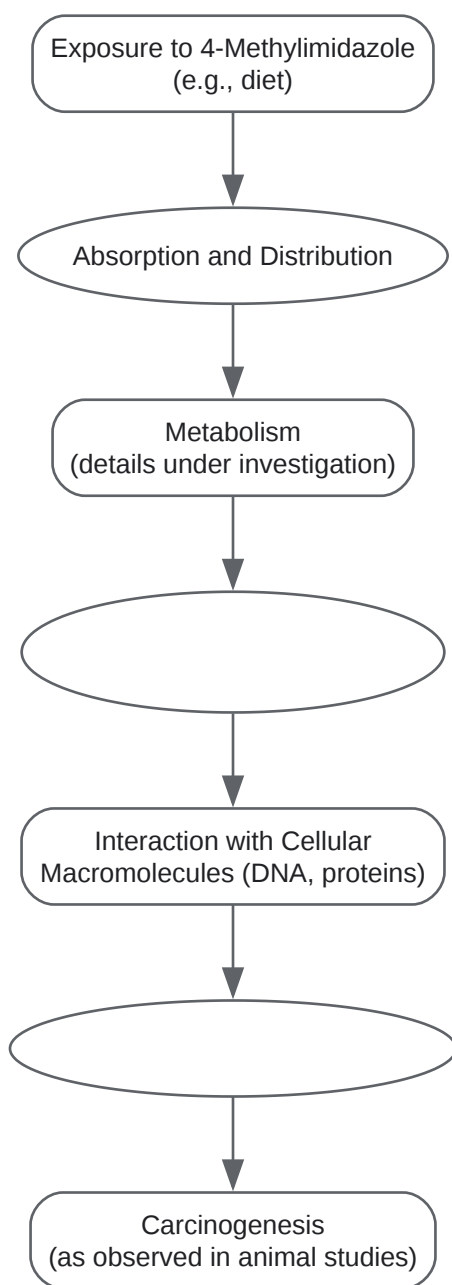
Proposed Synthetic Workflow



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Caption: Proposed two-part synthesis of the target molecule.

Potential Toxicological Pathway of 4-Methylimidazole



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Caption: Simplified potential toxicological pathway of 4-MeI.

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- To cite this document: BenchChem. [1,2,5-Trideuterio-4-(trideuteriomethyl)imidazole CAS number and supplier]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b572167#1-2-5-trideuterio-4-trideuteriomethyl-imidazole-cas-number-and-supplier]

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